

# Personal protective equipment for handling NNC 38-1049

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## Compound of Interest

Compound Name: NNC 38-1049

Cat. No.: B1679358

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## Essential Safety and Handling Guide for NNC 38-1049

This document provides crucial safety and logistical information for the handling and disposal of **NNC 38-1049**, a histamine H3 receptor antagonist. The following procedures are designed to ensure the safety of laboratory personnel and are intended for researchers, scientists, and professionals in drug development.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **NNC 38-1049**, it is imperative to use appropriate personal protective equipment and work in a controlled environment.<sup>[1]</sup> Although classified as not a hazardous substance or mixture, adherence to safety protocols is essential.

### Engineering Controls:

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.
- An accessible safety shower and eye wash station must be readily available.<sup>[1]</sup>

### Personal Protective Equipment:

- Eye Protection: Safety goggles with side-shields are required to prevent eye contact.[1]
- Hand Protection: Wear protective gloves.[1]
- Skin and Body Protection: Impervious clothing should be worn to protect the skin.[1]
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.[1]

## Health and Safety Information

### First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water after removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. A physician should be consulted promptly.[1]
- Skin Contact: Thoroughly rinse the affected skin with plenty of water. Contaminated clothing and shoes should be removed, and a physician should be consulted.[1]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[1]

### Stability and Storage:

- **NNC 38-1049** is stable under recommended storage conditions.[1]
- Avoid strong acids/alkalis and strong oxidizing/reducing agents as they are incompatible materials.[1]
- Under fire conditions, the substance may decompose and emit toxic fumes.[1] Suitable extinguishing media include water spray, dry chemical, foam, and carbon dioxide.[1]

## Quantitative Data Summary

Property	Value
Molecular Formula	C19H25CIN2O2
Molecular Weight	348.87
CAS Number	757183-18-9

## Experimental Protocols

While specific experimental protocols for **NNC 38-1049** were not detailed in the safety-focused documents, its application as a histamine H3 receptor antagonist has been noted in research concerning obesity models.<sup>[2][3]</sup> Researchers using this compound should develop a detailed, experiment-specific protocol that incorporates the safety measures outlined in this guide.

## Operational and Disposal Plans

### Handling and Storage:

- Avoid inhalation, as well as contact with eyes and skin.<sup>[1]</sup>
- Prevent the formation of dust and aerosols.<sup>[1]</sup>
- Store in a tightly closed container in a dry, well-ventilated place.

### Accidental Release Measures:

- In the event of a spill, use full personal protective equipment.<sup>[1]</sup>
- Ensure adequate ventilation and evacuate personnel to safe areas.<sup>[1]</sup>
- Prevent further leakage and keep the product away from drains and water courses.<sup>[1]</sup>
- Absorb solutions with a liquid-binding material such as diatomite.<sup>[1]</sup>
- Decontaminate surfaces and equipment by scrubbing with alcohol.<sup>[1]</sup>

### Disposal:

- Dispose of contaminated material in accordance with institutional and governmental regulations.

## Workflow for Handling NNC 38-1049



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Caption: Workflow for the safe handling of **NNC 38-1049**.

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